

refining S3969 dosage for specific research applications

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Compound of Interest

Compound Name: S3969

Cat. No.: B15585036

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S3969 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **S3969**, a potent and reversible activator of the human epithelial sodium channel (hENaC).

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **S3969**?

A1: **S3969** is a small molecule activator of the human epithelial sodium channel (hENaC).[1][2][3] It functions by binding to a specific pocket within the extracellular domain of the β -subunit of the hENaC.[1][4][5] This interaction induces a conformational change in the channel, which is thought to weaken the interaction between the β - and γ -subunits, ultimately leading to an increase in the channel's open probability.[4][6]

Q2: What is the reported EC50 of **S3969** for human ENaC?

A2: The reported half-maximal effective concentration (EC50) for **S3969** activation of human ENaC varies slightly between studies but is typically in the low micromolar range. Reported values include approximately 0.3 μ M and 1.2 μ M.[2][4][7]

Q3: Is **S3969** effective on ENaC from other species, such as mice?

A3: No, **S3969** is highly specific for human ENaC. It does not significantly activate mouse ENaC at concentrations that are effective for the human channel.[2][4] Weak activation of mouse ENaC has been observed only at much higher concentrations (100-300 μ M).[2]

Q4: How should I prepare and store **S3969** stock solutions?

A4: **S3969** can be prepared in DMSO to create a high-concentration stock solution (e.g., 100 mM).[7][8] For long-term storage, it is recommended to aliquot the stock solution and store it at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

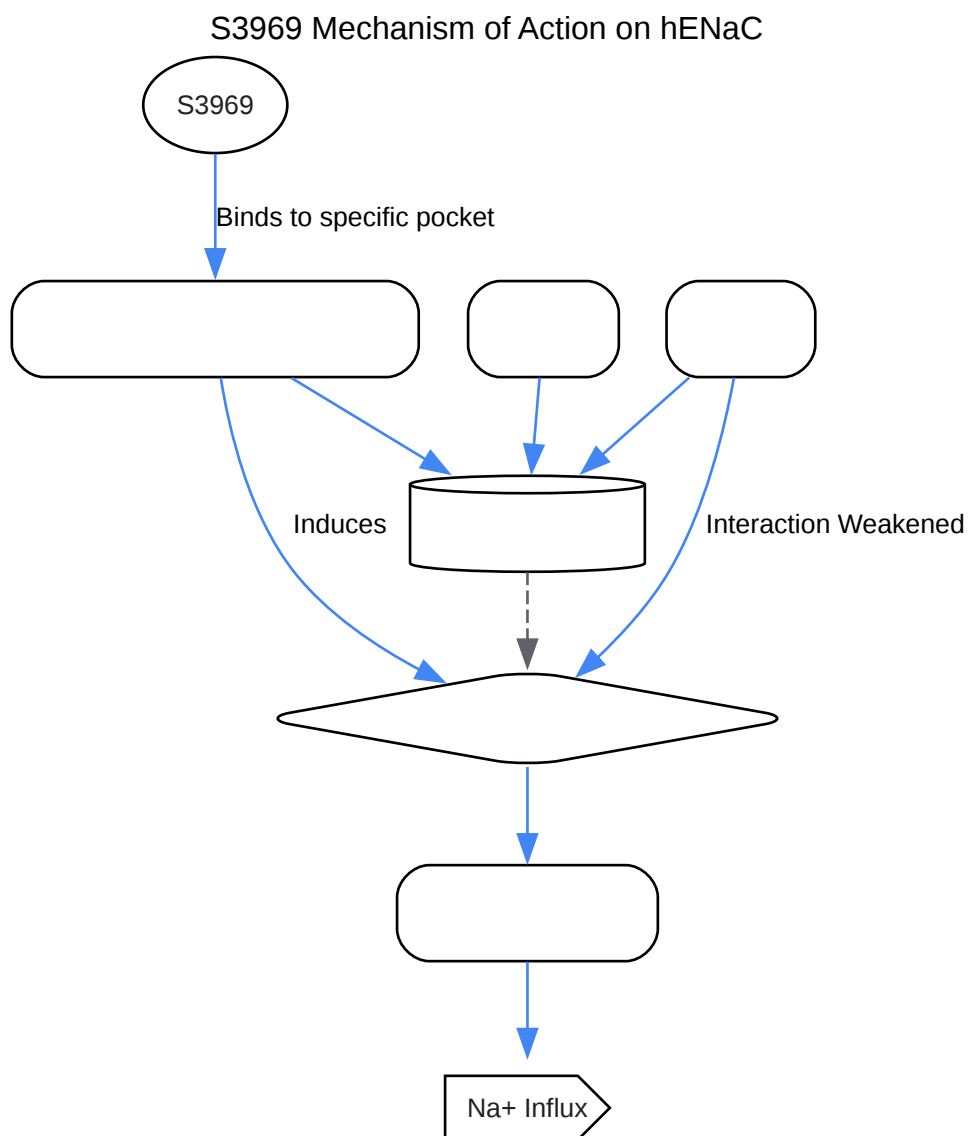
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during working solution preparation.	S3969 has limited solubility in aqueous solutions.	Prepare a clear stock solution in an appropriate solvent like DMSO first. When preparing the final working solution, add co-solvents sequentially and ensure each is fully dissolved before adding the next. Heating and/or sonication can aid in dissolution. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use. [2]
Inconsistent or no activation of ENaC.	1. Incorrect species of ENaC being studied (S3969 is specific to human ENaC).2. Degradation of S3969 due to improper storage or multiple freeze-thaw cycles.3. Issues with the experimental system (e.g., low ENaC expression, unhealthy cells).4. The baseline open probability of ENaC in the experimental system is already high, reducing the relative stimulatory effect of S3969. [7]	1. Confirm that you are using human ENaC or a chimeric channel containing the human β -subunit extracellular loop.2. Prepare fresh dilutions from a properly stored stock solution.3. Verify the expression and health of your cells or oocytes.4. Consider experimental conditions that may influence baseline ENaC activity.

High background noise in electrophysiological recordings.	Poor seal formation in patch-clamp experiments or issues with the recording setup.	Ensure proper preparation of cells/oocytes and use high-quality recording electrodes and solutions. For two-electrode voltage clamp in <i>Xenopus</i> oocytes, ensure proper impalement and a stable recording environment.
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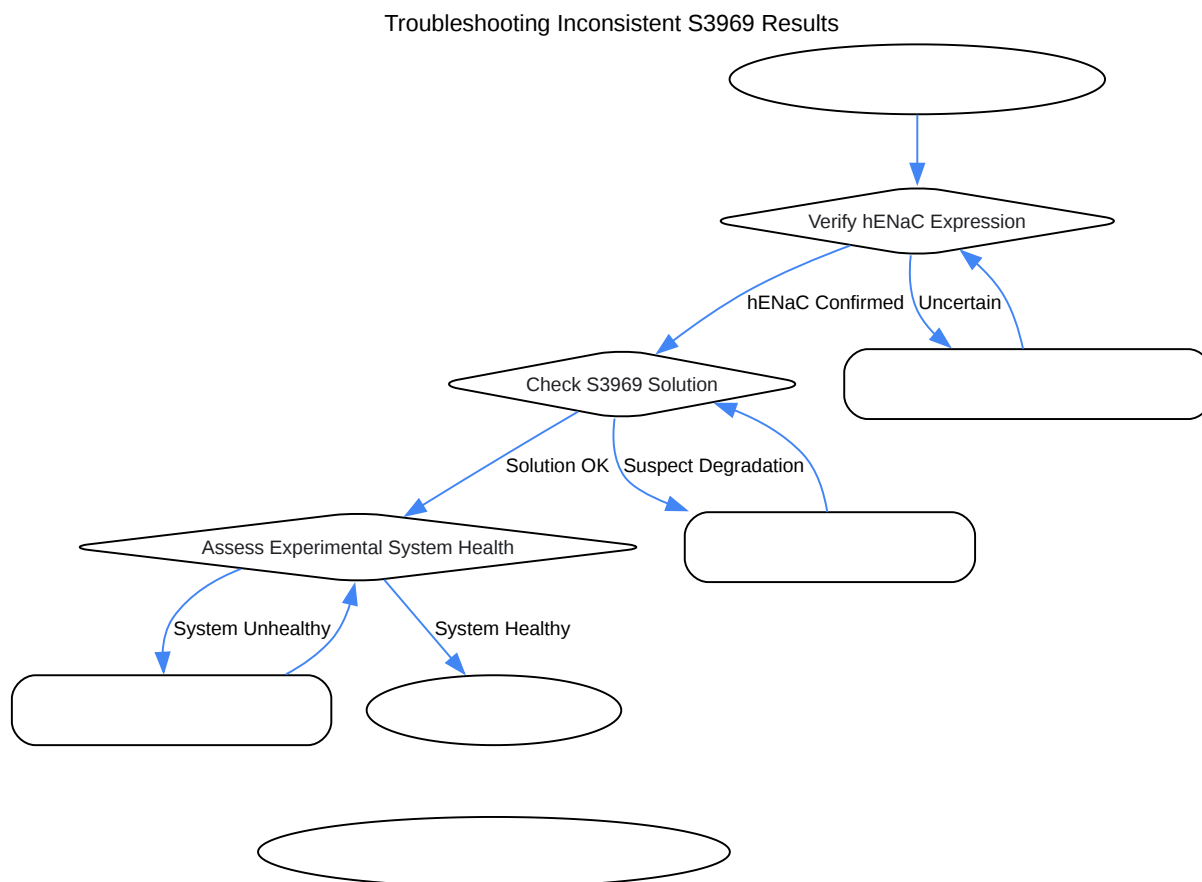
Variability in Ussing chamber measurements.	Inconsistent tissue mounting, variations in tissue viability, or leaks in the chamber setup.	Ensure proper and consistent mounting of cell monolayers. Allow for an adequate equilibration period before starting measurements. Regularly check the integrity of the Ussing chamber system.
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Signaling Pathway and Experimental Workflow Diagrams



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Caption: Mechanism of **S3969** activation of the human epithelial sodium channel (hENaC).



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